

Technical Guide: (R,R)-(+)-Bis(α -methylbenzyl)amine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R,R)-(+)-Bis(α -methylbenzyl)amine Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R,R)-(+)-Bis(α -methylbenzyl)amine hydrochloride is a chiral amine salt with the CAS Number 82398-30-9.^{[1][2][3][4]} It is a crucial reagent in the field of asymmetric synthesis, primarily utilized as a chiral resolving agent and a versatile chiral building block. Its stereospecific structure allows for the separation of racemic mixtures and the synthesis of enantiomerically pure compounds, which is of paramount importance in the pharmaceutical industry where the chirality of a molecule can significantly influence its pharmacological activity and safety profile.^{[5][6]}

Chemical and Physical Properties

(R,R)-(+)-Bis(α -methylbenzyl)amine hydrochloride is a white to off-white crystalline powder.^{[1][2][4]} Key quantitative data for this compound are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	82398-30-9	[1][2][3][4]
Molecular Formula	C ₁₆ H ₁₉ N·HCl	[1][2][4]
Molecular Weight	261.79 g/mol	[1][2][3][4]
Appearance	White to Almost white powder to crystal	[1][2][4]
Purity (HPLC)	>98.0%	[1]
Melting Point	192°C (lit.)	[2]
Boiling Point	257°C (lit.)	[2]
Flash Point	129°C (lit.)	[2]
Specific Rotation [α] _{20/D}	+70.0 to +76.0 deg (c=3, EtOH)	[1]
Solubility	DMSO, Methanol	[2]

Applications in Asymmetric Synthesis

The primary application of (R,R)-(+)-Bis(α -methylbenzyl)amine hydrochloride lies in its ability to facilitate the synthesis of single-enantiomer compounds. This is critical in drug development, as different enantiomers of a chiral drug can have distinct biological activities.

Chiral Resolution

Chiral resolution is a technique used to separate a racemic mixture into its constituent enantiomers. (R,R)-(+)-Bis(α -methylbenzyl)amine, as a chiral base, can be used to form diastereomeric salts with a racemic acid. These diastereomeric salts have different physical properties, such as solubility, which allows for their separation by methods like fractional crystallization. The desired enantiomer of the acid can then be recovered from the separated salt.

Chiral Building Block

This compound also serves as a chiral building block or a chiral auxiliary. In this role, it is incorporated into a molecule to control the stereochemical outcome of a subsequent reaction. After the desired stereocenter is created, the chiral auxiliary can be removed. This methodology is fundamental to the synthesis of complex, enantiomerically pure molecules, including active pharmaceutical ingredients (APIs).^[5]^[6] For instance, chiral amines are instrumental in the synthesis of antibiotics and other therapeutic agents.^[7]

Experimental Protocols

While specific experimental protocols are highly dependent on the substrate being resolved or synthesized, a general procedure for the chiral resolution of a racemic acid using (R,R)-(+)-Bis(α -methylbenzyl)amine is outlined below.

Objective: To separate a racemic carboxylic acid into its individual enantiomers.

Materials:

- Racemic carboxylic acid
- (R,R)-(+)-Bis(α -methylbenzyl)amine (the free base, generated from the hydrochloride salt)
- Suitable solvent (e.g., ethanol, methanol, or a mixture)
- Acid (e.g., HCl) and Base (e.g., NaOH) for salt formation and liberation of the resolved acid.

Procedure:

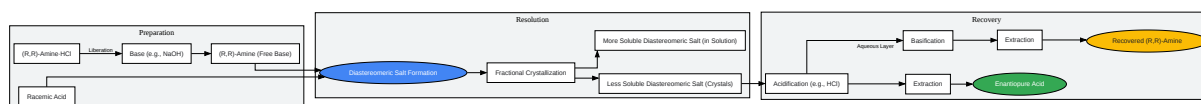
- **Liberation of the Free Amine:** (R,R)-(+)-Bis(α -methylbenzyl)amine hydrochloride is treated with a base (e.g., aqueous NaOH) and extracted into an organic solvent to yield the free amine.
- **Diastereomeric Salt Formation:** The racemic carboxylic acid is dissolved in a suitable solvent. An equimolar amount of the (R,R)-(+)-Bis(α -methylbenzyl)amine free base is added to the solution. The mixture is typically heated to ensure complete salt formation and then slowly cooled to allow for the crystallization of one of the diastereomeric salts.
- **Fractional Crystallization:** The less soluble diastereomeric salt will crystallize out of the solution. The crystals are collected by filtration. The process of recrystallization may be

repeated to improve the diastereomeric purity.

- **Recovery of the Enantiomerically Pure Acid:** The isolated diastereomeric salt is treated with an acid (e.g., aqueous HCl) to protonate the amine and liberate the enantiomerically enriched carboxylic acid. The carboxylic acid can then be extracted with an organic solvent.
- **Recovery of the Chiral Resolving Agent:** The aqueous layer containing the hydrochloride salt of (R,R)-(+)-Bis(α -methylbenzyl)amine can be basified to recover the chiral resolving agent for reuse.

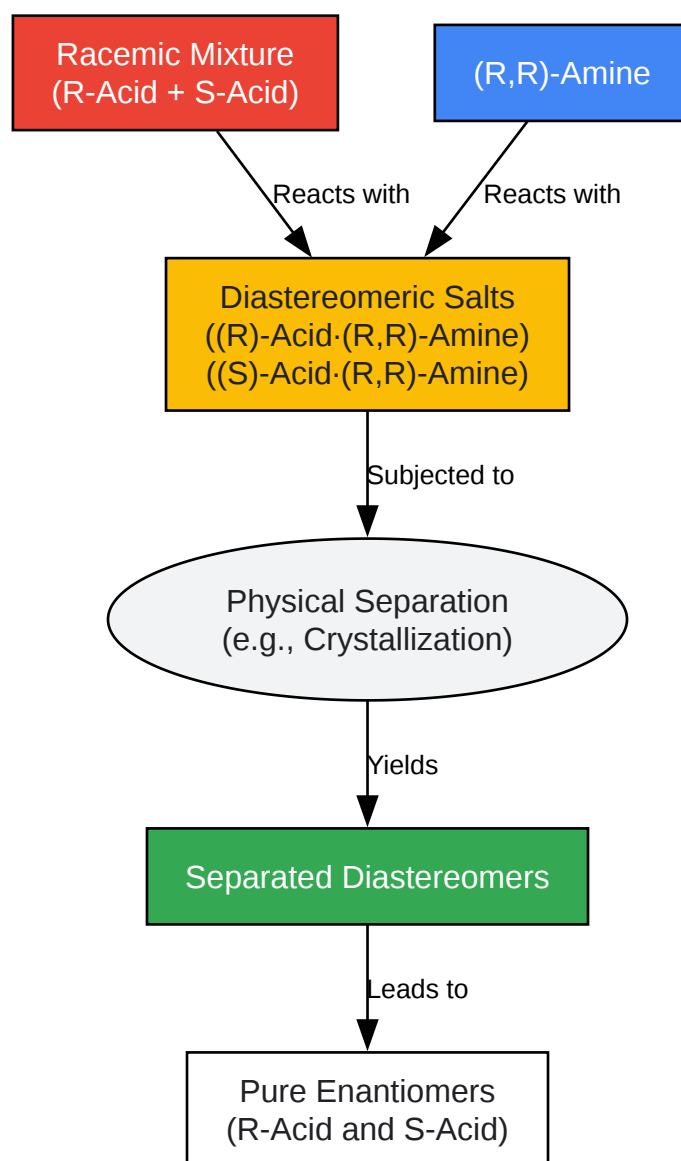
Visualized Workflow and Logical Relationships

The following diagrams illustrate the logical workflow of a chiral resolution process and the relationship between the key components.



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Caption: Workflow for Chiral Resolution using a Chiral Amine.



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Caption: Logical Relationship in Chiral Resolution.

Safety Information

(R,R)-(+)-Bis(α -methylbenzyl)amine hydrochloride is an irritant. It is important to handle this chemical with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat. Work should be conducted in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[2]

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- To cite this document: BenchChem. [Technical Guide: (R,R)-(+)-Bis(α -methylbenzyl)amine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042209#r-r-bis-alpha-methylbenzyl-amine-hydrochloride-cas-number]

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